

Sources for purchasing research-grade Vipadenant for experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vipadenant

Cat. No.: B1683563

[Get Quote](#)

Application Notes and Protocols for Research-Grade Vipadenant

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of research-grade **Vipadenant**, a potent and selective adenosine A₂A receptor antagonist.

Product Information and Sourcing

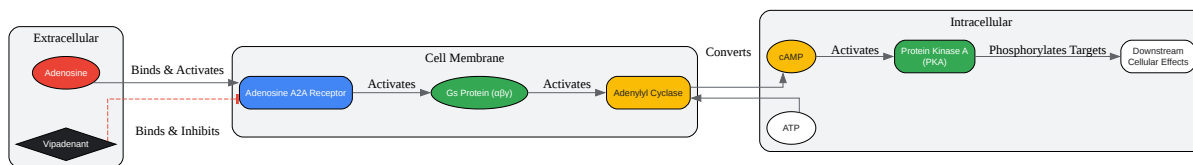
Vipadenant (also known as BII014) is a high-affinity antagonist for the adenosine A₂A receptor. For research purposes, it is critical to source high-purity **Vipadenant** to ensure the reliability and reproducibility of experimental results. Several reputable suppliers offer research-grade **Vipadenant**. It is recommended to obtain a Certificate of Analysis (CoA) from the supplier to verify the identity and purity of the compound.

Table 1: Sourcing Information for Research-Grade **Vipadenant**

Supplier	Product Name(s)	Purity	Storage Conditions
MedChemExpress	Vipadenant (BIIB-014)	≥98%	Powder: -20°C for 3 years; In solvent: -80°C for 2 years.[1]
MedKoo Biosciences	Vipadenant (BIIB014)	Not specified	Dry, dark, and at 0 - 4°C for short term or -20°C for long term.[2]
Cayman Chemical	Vipadenant (BIIB-014)	≥98%	-20°C.[3]
Immunomart	Vipadenant	98.02%	-20°C for 3 years; 4°C for 2 years (Powder). [4]
AbMole BioScience	Vipadenant (BIIB014; CEB-4520)	Not specified	Powder: -20°C for 3 years; In solvent: -80°C for 6 months.[5]
Axon Medchem	Vipadenant (BIIB014)	Not specified	Not specified

Mechanism of Action and Signaling Pathway

Vipadenant functions as a selective antagonist of the adenosine A_{2A} receptor. This receptor is a G-protein coupled receptor (GPCR) that, upon activation by endogenous adenosine, couples to a G_s protein, leading to the activation of adenylyl cyclase. This, in turn, increases intracellular levels of cyclic AMP (cAMP), a key second messenger. By blocking the A_{2A} receptor, **Vipadenant** inhibits this signaling cascade, thereby modulating downstream cellular processes. In the central nervous system, particularly in the basal ganglia, A_{2A} receptors are highly expressed and play a crucial role in regulating dopaminergic neurotransmission. Antagonism of A_{2A} receptors by **Vipadenant** can enhance dopamine D₂ receptor-mediated signaling, which is a key mechanism for its potential therapeutic effects in conditions like Parkinson's disease.



[Click to download full resolution via product page](#)

Figure 1. Vipadenant's antagonistic effect on the A_{2A} receptor signaling pathway.

Quantitative Data

Vipadenant exhibits high affinity for the human adenosine A_{2A} receptor with significant selectivity over other adenosine receptor subtypes.

Table 2: Binding Affinity of **Vipadenant** for Human Adenosine Receptors

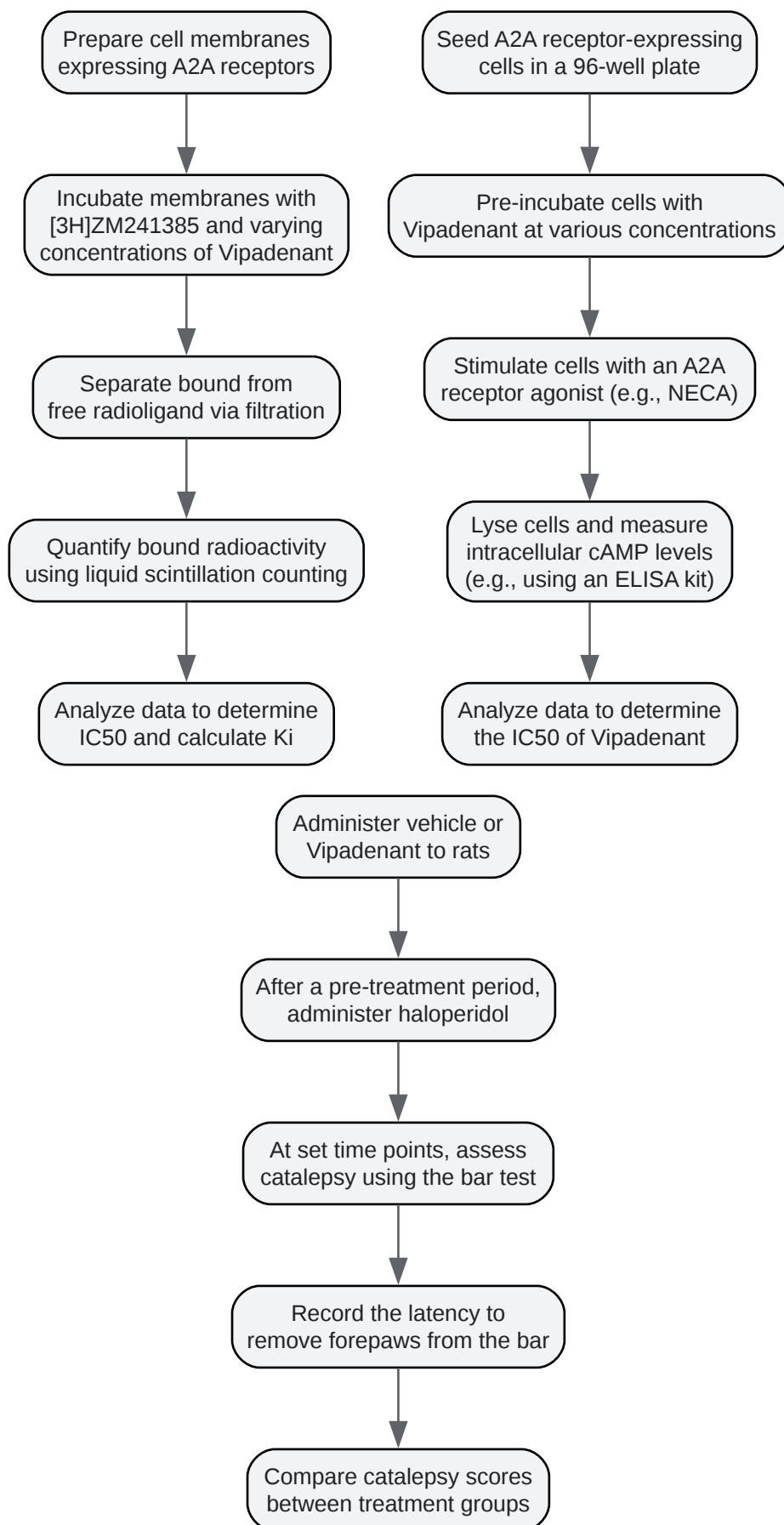
Receptor Subtype	K _i (nM)	Reference
A _{2A}	1.3	
A ₁	68	
A _{2B}	63	
A ₃	1005	

Experimental Protocols

In Vitro Radioligand Binding Assay

This protocol is designed to determine the binding affinity of **Vipadenant** for the adenosine A_{2A} receptor using a competitive radioligand binding assay with [³H]ZM241385, a known selective

A₂A antagonist radioligand.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bpsbioscience.com [bpsbioscience.com]
- 2. Signaling pathways involving adenosine A2A and A2B receptors in wound healing and fibrosis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Frontiers | Effects of Immediate Aversive Stimulation on Haloperidol-Induced Catalepsy in Rats [frontiersin.org]
- 5. Attenuation of haloperidol-induced catalepsy by a 5-HT_{2C} receptor antagonist - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Sources for purchasing research-grade Vipadenant for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683563#sources-for-purchasing-research-grade-vipadenant-for-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com